

Application Notes: Live-Cell Imaging of Lipid Droplets with BODIPY™ 493/503

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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Introduction

Lipid droplets are dynamic cellular organelles essential for energy storage, lipid homeostasis, and cellular signaling. Their study is crucial in various research areas, including metabolism, obesity, diabetes, and cancer. Visualizing and tracking these organelles in living cells provides invaluable insights into cellular processes and the effects of therapeutic compounds. While various fluorescent dyes are available for this purpose, BODIPY™ 493/503 has emerged as a gold standard due to its high selectivity for neutral lipids, excellent photostability, and bright green fluorescence, making it ideal for live-cell imaging.^[1] This document provides a detailed protocol for staining lipid droplets in live cells using BODIPY™ 493/503.

Quantitative Data Summary

For optimal staining of lipid droplets in live cells, the concentration of BODIPY™ 493/503 and the incubation time are critical parameters. The following table summarizes the recommended ranges for these parameters.

Parameter	Recommended Range	Notes
Stock Solution Concentration	1 mg/mL in DMSO	Store at -20°C, protected from light.[2]
Working Concentration	0.5 - 2 μ M	Lower concentrations minimize non-specific staining, while higher concentrations may increase background.[1]
Incubation Time	15 - 30 minutes	Shorter incubation times are generally preferred for live-cell imaging to minimize potential cytotoxicity.[1]
Excitation Wavelength (max)	~493 nm	Compatible with standard FITC/GFP filter sets.[1]
Emission Wavelength (max)	~503 nm	

Experimental Protocol: Live-Cell Staining with BODIPY™ 493/503

This protocol outlines the steps for staining lipid droplets in live adherent cells.

Materials

- BODIPY™ 493/503 (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), sterile
- Complete cell culture medium
- Live-cell imaging medium (e.g., phenol red-free medium)
- Glass-bottom dishes or chamber slides suitable for microscopy

Reagent Preparation

- BODIPY™ 493/503 Stock Solution (1 mg/mL):
 - Dissolve 1 mg of BODIPY™ 493/503 powder in 1 mL of anhydrous DMSO.
 - Aliquot into small volumes to avoid repeated freeze-thaw cycles.
 - Store at -20°C, protected from light.[\[2\]](#)
- BODIPY™ 493/503 Working Solution (1 µM):
 - On the day of the experiment, dilute the 1 mg/mL stock solution in pre-warmed (37°C) live-cell imaging medium to a final concentration of 1 µM.
 - Protect the working solution from light.

Cell Preparation

- Plate cells on glass-bottom dishes or chamber slides.
- Culture cells in a suitable incubator (e.g., 37°C, 5% CO₂) until they reach the desired confluency (typically 60-80%).
- Ensure the cells are healthy and in a logarithmic growth phase before staining.

Staining Procedure

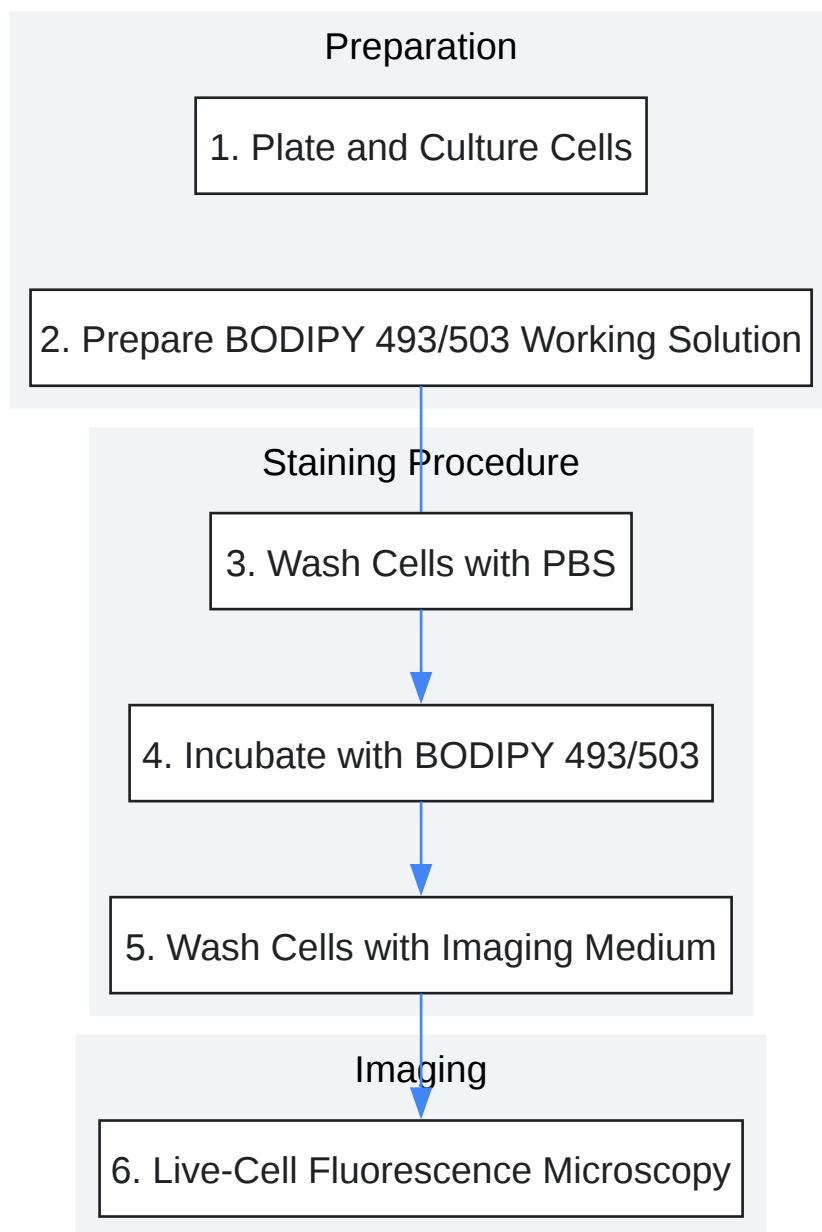
- Remove the cell culture medium from the dishes.
- Gently wash the cells twice with pre-warmed sterile PBS to remove any residual serum and media components.
- Add the pre-warmed 1 µM BODIPY™ 493/503 working solution to the cells, ensuring the entire monolayer is covered.
- Incubate the cells for 15-30 minutes at 37°C in the incubator, protected from light.[\[1\]](#)
- After incubation, remove the staining solution.

- Wash the cells twice with pre-warmed live-cell imaging medium to remove any unbound dye and reduce background fluorescence.
- Add fresh, pre-warmed live-cell imaging medium to the cells for imaging.

Live-Cell Imaging

- Image the stained cells immediately using a fluorescence microscope equipped for live-cell imaging (with environmental control: 37°C, 5% CO₂).
- Use a standard FITC/GFP filter set to visualize the green fluorescence of the stained lipid droplets.
- To minimize phototoxicity and photobleaching, especially for time-lapse imaging, use the lowest possible excitation light intensity and exposure time that provides a good signal-to-noise ratio.^[1]

Experimental Workflow



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Caption: Workflow for live-cell lipid droplet staining.

Considerations for Optimal Results

- **Cytotoxicity:** While BODIPY™ 493/503 is generally considered to have low cytotoxicity for short-term imaging, it is always advisable to perform a toxicity assessment for your specific cell line and experimental conditions, especially for long-term time-lapse studies.[1]

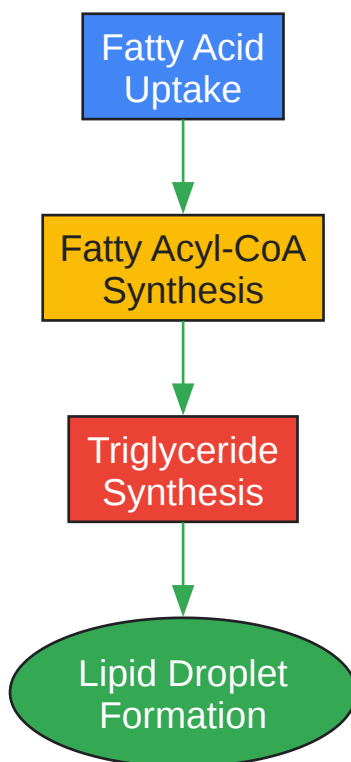
- **Photostability:** BODIPY™ 493/503 offers good photostability compared to other dyes like Nile Red.[3] However, to preserve the fluorescent signal and cell health during extended imaging sessions, it is crucial to minimize light exposure.
- **Specificity:** BODIPY™ 493/503 is highly specific for neutral lipids found in lipid droplets. However, at very high concentrations, some non-specific background staining may occur.
- **Alternative Dyes:** For multicolor imaging or if different spectral properties are required, other lipid droplet stains such as LipidSpot™ dyes or Nile Red can be considered. Note that Nile Red may have broader emission spectra and lower photostability.[3][4]

Troubleshooting

Issue	Possible Cause	Suggested Solution
No or weak fluorescence	- Low dye concentration- Short incubation time- Incorrect filter set	- Increase the working concentration of BODIPY™ 493/503 (within the 0.5-2 µM range)- Increase the incubation time (up to 30 minutes)- Ensure the use of a standard FITC/GFP filter set
High background fluorescence	- High dye concentration- Inadequate washing	- Decrease the working concentration of BODIPY™ 493/503- Increase the number and duration of wash steps after staining
Cell death or morphological changes	- Cytotoxicity of the dye- Phototoxicity from imaging	- Reduce the dye concentration and/or incubation time- Use the lowest possible excitation light intensity and exposure time during imaging- Ensure the imaging medium and environment are optimal for cell health

Signaling Pathway Diagram

While BODIPY™ 493/503 is a staining reagent and does not directly interact with a specific signaling pathway, its use is integral to studying pathways involved in lipid metabolism. The diagram below illustrates a simplified overview of fatty acid uptake and lipid droplet formation, processes that can be visualized using this dye.



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Caption: Simplified pathway of lipid droplet formation.

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